

Technical Profile: Disodium Benzene-1,3-diolate

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Compound of Interest

Compound Name: *disodium;benzene-1,3-diolate*

CAS No.: 6025-45-2

Cat. No.: B1598820

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CAS Registry Number: 6025-45-2 Technical Classification: Phenolate Salt / Nucleophilic Intermediate Primary Application: Pharmaceutical Intermediates, Polymer Synthesis (PEEK/PEK), Antioxidant Systems[1]

Core Identity & Nomenclature

Disodium benzene-1,3-diolate is the dianionic salt of resorcinol.[1] Unlike its parent compound (resorcinol, CAS 108-46-3), this salt acts as a potent bis-nucleophile and a strong base.[1] It is frequently generated in situ during industrial synthesis but is also available as an isolated reagent for specialized applications.[1]

Critical Distinction: Do not confuse with 1,3-Benzenedisulfonic acid disodium salt (CAS 831-59-4).[1] The latter is a sulfonate salt used in dyeing; the former (discussed here) is a phenolate salt used in organic synthesis.[1]

Attribute	Specification
CAS Number	6025-45-2
IUPAC Name	Disodium benzene-1,3-diolate
Synonyms	Resorcinol disodium salt; Sodium resorcinate; 1,3-Benzenediol disodium salt
Molecular Formula	C ₆ H ₄ Na ₂ O ₂
Molecular Weight	154.07 g/mol
Structure	Benzene ring with two -O ⁻ Na ⁺ groups at the 1,3 (meta) positions
Appearance	White to off-white hygroscopic powder (turns pink/brown upon oxidation)

Physicochemical Profile & Stability

Understanding the behavior of the dianion is critical for reaction design.^[1] The electron-donating effect of the two oxide groups makes the aromatic ring highly activated toward electrophilic aromatic substitution, while the oxygen atoms are potent nucleophiles.^[1]

- **Basicity:** High.^[1] The pKa of the parent resorcinol is ~9.15 (first proton) and ~11.3 (second proton).^[1] Consequently, the disodium salt requires a high pH environment to remain stable and will rapidly protonate in the presence of moisture/acids.
- **Oxidation Sensitivity:** High. Phenolate salts are electron-rich and prone to oxidation by atmospheric oxygen, forming quinones and radical species (observed as darkening of the solid).^[1]
- **Solubility:**
 - High: Water, Methanol, Ethanol.^[1]
 - Low/Insoluble: Non-polar organic solvents (Hexane, Toluene) unless phase transfer catalysts (e.g., crown ethers) are used.^[1]

Synthesis & Experimental Protocols

For high-precision drug development, in situ generation is often preferred over using stored solid salt to minimize oxidation impurities.[\[1\]](#)

Protocol A: In Situ Generation for Nucleophilic Substitution

Objective: Generate anhydrous disodium benzene-1,3-diolate for use in Williamson Ether Synthesis (e.g., linker synthesis).

- Reagents: Resorcinol (1.0 eq), Sodium Hydride (2.2 eq, 60% dispersion in oil), Anhydrous DMF or DMSO.[\[1\]](#)
- Apparatus: Flame-dried Schlenk flask, Argon atmosphere.
- Step-by-Step:
 - Wash NaH with dry hexane to remove mineral oil (under Argon).[\[1\]](#)
 - Suspend NaH in anhydrous DMF at 0°C.
 - Add Resorcinol solution (in DMF) dropwise.[\[1\]](#) Caution: H₂ gas evolution.[\[1\]](#)
 - Stir at room temperature for 1 hour until evolution ceases and a clear solution (the dianion) forms.
 - Usage: Add the electrophile (e.g., alkyl halide) directly to this solution.[\[1\]](#)

Protocol B: Isolation of the Salt (If required)

Objective: Isolate the solid salt for storage (requires glovebox handling).

- Dissolve Resorcinol in Methanol.[\[1\]](#)
- Add 2.0 equivalents of Sodium Methoxide (NaOMe) in Methanol.
- Stir for 30 minutes.

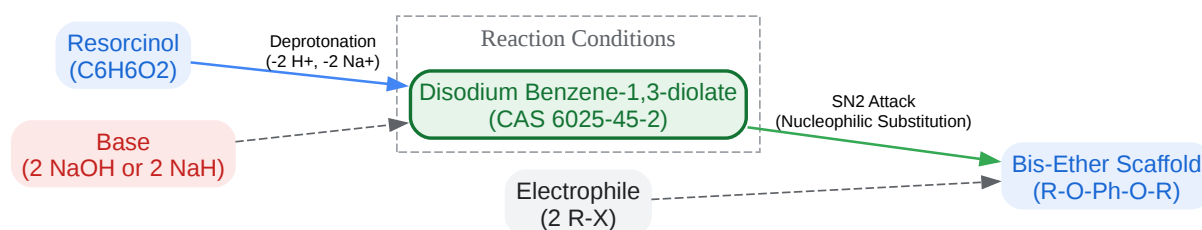
- Remove solvent under reduced pressure (Rotavap) followed by high vacuum drying at 60°C for 12 hours.
- Storage: Store in a desiccator under Nitrogen/Argon.

Mechanism & Application Logic

The primary utility of CAS 6025-45-2 in drug discovery is its role as a linker scaffold.^[1] The meta positioning allows for unique geometric spacing in bis-ether drugs or macrocyclic ligands (e.g., POCOP pincer ligands).^[1]

Visualization: Synthesis & Reactivity Flow

The following diagram illustrates the transformation from Resorcinol to the Disodium Salt and its subsequent application in generating a bis-ether scaffold.



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Figure 1: Reaction pathway for the generation and utilization of Disodium Benzene-1,3-diolate in organic synthesis.

Safety & Handling (E-E-A-T)

Hazard Classification: Corrosive, Irritant.^[1]

- Skin/Eye Contact: The salt hydrolyzes to form NaOH and Resorcinol upon contact with moisture in tissues, causing severe chemical burns.^[1]
- Inhalation: Dust is highly irritating to the respiratory tract.^[1]

- PPE: Nitrile gloves, safety goggles, and a dust mask (N95) or fume hood are mandatory.[1]

Self-Validating Safety Check:

- Test: Dissolve a small amount in water and check pH.[1]
- Result: pH should be >12.[1] If pH is near neutral, the salt has likely hydrolyzed or carbonated (reacted with atmospheric CO₂) and is no longer active.[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6453936, Disodium resorcinol.[1] Retrieved from [Link]

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